

Application Note: Utilizing N-nitroso-clozapine Reference Standards in Quality Control of Clozapine

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Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

Cat. No.: B16350496

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Introduction

Clozapine is an atypical antipsychotic medication pivotal in the management of treatment-resistant schizophrenia. The manufacturing process and storage of clozapine can potentially lead to the formation of N-nitroso impurities, such as **N-nitroso-clozapine**. These nitrosamine impurities are classified as probable human carcinogens, making their detection and control a critical aspect of pharmaceutical quality control.[1] Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent guidelines for the control of nitrosamine impurities in drug products. This application note provides a detailed protocol for the use of **N-nitroso-clozapine** reference standards in the quality control of clozapine drug substances and products, ensuring patient safety and regulatory compliance.

N-nitroso-clozapine is a nitrosamine drug substance-related impurity (NDSRI) that can form from the nitrosation of clozapine.[2] The use of a well-characterized **N-nitroso-clozapine** reference standard is essential for the development, validation, and routine application of

analytical methods to accurately quantify this impurity.[3] This document outlines a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method, a highly sensitive and specific technique for the trace-level detection of nitrosamines.

Data Presentation

The following table summarizes the quantitative performance characteristics of a validated LC-MS/MS method for the analysis of **N-nitroso-clozapine** (N-CZN) and a related impurity, **N-nitroso-clozapine** impurity C (N-CZNC).[4]

Parameter	N-nitroso-clozapine (N-CZN)	N-nitroso-clozapine impurity C (N-CZNC)
Linearity Range	LOQ to 150% of specification level	LOQ to 150% of specification level
Correlation Coefficient (r^2)	> 0.999	> 0.999
Limit of Detection (LOD)	0.058 µg/mL	0.014 µg/mL
Limit of Quantification (LOQ)	0.177 µg/mL	0.044 µg/mL
Accuracy (Recovery)	88% - 102%	88% - 102%

Experimental Protocols

This section details the methodologies for the quality control testing of **N-nitroso-clozapine** in clozapine drug substances and finished products using an **N-nitroso-clozapine** reference standard.

Materials and Reagents

- **N-nitroso-clozapine** reference standard
- Clozapine drug substance/product sample
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)

- Formic acid (LC-MS grade)
- Water (deionized or Milli-Q)
- Volumetric flasks and pipettes
- Syringe filters (0.22 µm)
- HPLC vials

Instrumentation

- A sensitive and validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
- Analytical balance

Chromatographic Conditions

Parameter	Condition
Column	Poroshell StableBond-C18, 150 mm x 4.6 mm, 2.7 µm
Mobile Phase	50 mM Formic acid buffer : Acetonitrile (50:50, v/v)
Flow Rate	0.5 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Run Time	As per method validation

Mass Spectrometry Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (N-CZN)	m/z 356.0 → 326.0
MRM Transition (N-CZNC)	m/z 342.1 → 312.0

Preparation of Standard Solutions

- Stock Solution (e.g., 100 µg/mL): Accurately weigh a suitable amount of **N-nitroso-clozapine** reference standard and dissolve it in a known volume of methanol to obtain the desired concentration.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to cover the expected concentration range of the impurity in the samples.

Sample Preparation

For Clozapine Drug Substance:

- Accurately weigh approximately 100 mg of the clozapine drug substance into a suitable volumetric flask.
- Dissolve and dilute to volume with the mobile phase to achieve a final concentration of 1 mg/mL.
- Filter the solution through a 0.22 µm syringe filter into an HPLC vial.

For Clozapine Tablets:

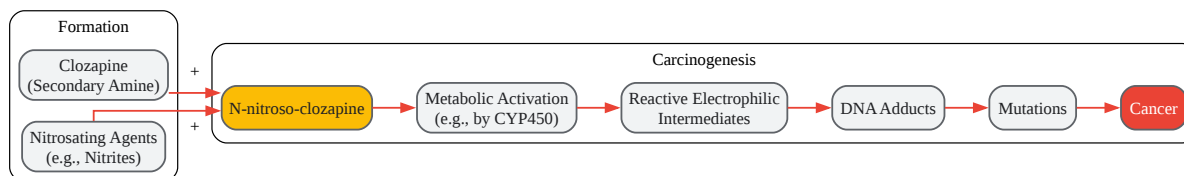
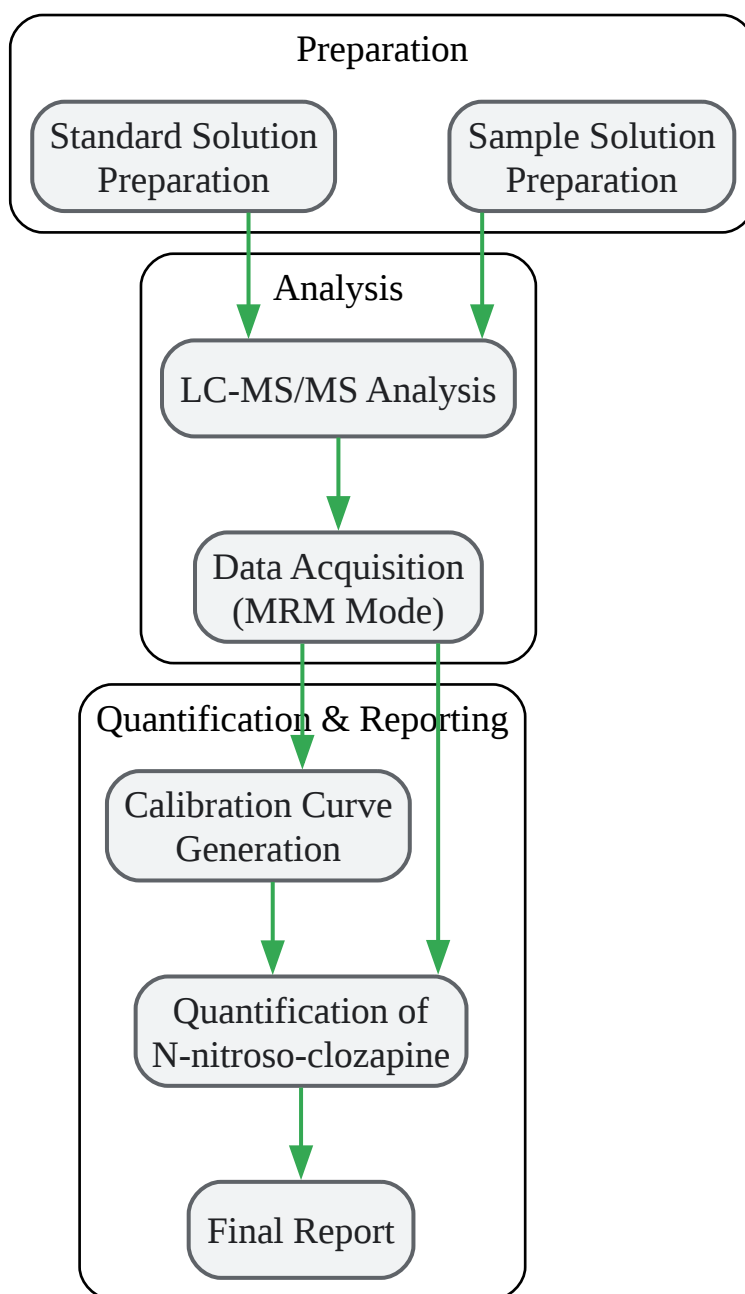
- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to 100 mg of clozapine and transfer it to a suitable volumetric flask.

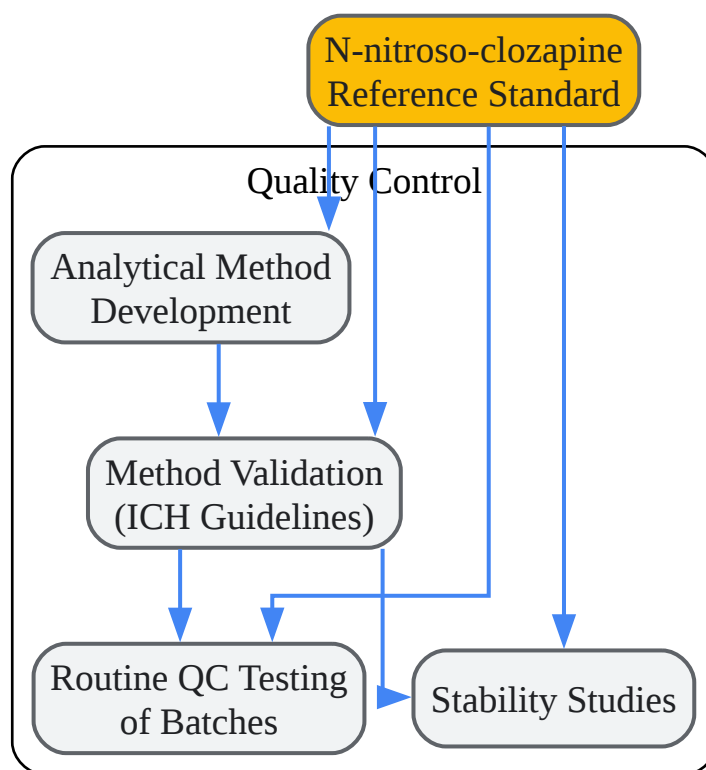
- Add a sufficient amount of mobile phase and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Dilute to volume with the mobile phase to achieve a final concentration of 1 mg/mL of clozapine.
- Centrifuge a portion of the solution and filter the supernatant through a 0.22 μ m syringe filter into an HPLC vial.

Analysis Procedure

- Inject the prepared standard solutions to establish a calibration curve.
- Inject the prepared sample solutions.
- Quantify the amount of **N-nitroso-clozapine** in the sample by comparing the peak area response to the calibration curve.

Mandatory Visualizations





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- To cite this document: BenchChem. [Application Note: Utilizing N-nitroso-clozapine Reference Standards in Quality Control of Clozapine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b16350496/docs#application-note-utilizing-n-nitroso-clozapine-reference-standards-in-quality-control-of-clozapine]

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